Application Note: High-Purity Synthesis of 2-Hydrazinylethane-1-sulfonamide

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Compound of Interest

Compound Name:	*2-Hydrazinylethane-1-sulfonamide*
CAS No.:	*1039961-64-2*
Cat. No.:	*B1415043*

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Strategic Overview & Rationale

2-Hydrazinylethane-1-sulfonamide (also referred to as 2-hydrazinoethanesulfonamide) is a critical bioisostere of Taurine (2-aminoethanesulfonic acid). By replacing the sulfonic acid with a sulfonamide and the amine with a hydrazine moiety, this scaffold serves as a potent intermediate in the development of:

- Carbonic Anhydrase Inhibitors (CAIs): The sulfonamide group (

) is the primary zinc-binding pharmacophore in classical CAIs.[1]
- Peptidomimetics: The hydrazine linker provides unique hydrogen-bonding capabilities and altered pKa profiles compared to primary amines.
- Fragment-Based Drug Discovery (FBDD): As a low-molecular-weight polar fragment, it allows for rapid exploration of structure-activity relationships (SAR).

This protocol details a robust, two-step synthesis starting from 2-chloroethanesulfonyl chloride.[1] Unlike the Gabriel synthesis route (which is atom-inefficient), this method utilizes a direct

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nucleophilic substitution strategy optimized for mono-alkylation selectivity.

Safety & Hazard Mitigation (Critical)

WARNING: This protocol involves Hydrazine Hydrate, a potent carcinogen, reducing agent, and skin sensitizer.[1]

Reagent	Hazard Class	Mitigation Strategy
Hydrazine Hydrate	Carcinogen, Corrosive, Flammable	Use only in a functioning fume hood.[1] Double-glove (Nitrile/Laminate). Quench spills with dilute hypochlorite (bleach).
2-Chloroethanesulfonyl chloride	Lachrymator, Corrosive	Handle in a fume hood. Avoid water contact until quenching is intended (releases HCl).
Diethyl Ether	Extremely Flammable, Peroxide Former	Use spark-proof equipment.[1] Ensure inert atmosphere (or Ar).

Retrosynthetic Analysis & Workflow

The synthesis relies on the high nucleophilicity of hydrazine compared to ammonia. To prevent the formation of the dimer ( ), a large excess of hydrazine is employed in the second step.

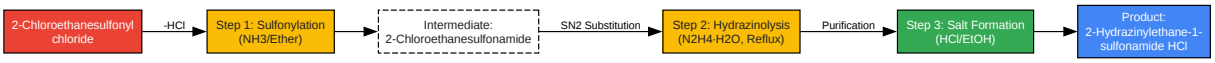

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Figure 1: Strategic workflow for the conversion of sulfonyl chloride to the hydrazine sulfonamide salt.

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Materials & Equipment

Reagents

- Precursor: 2-Chloroethanesulfonyl chloride (>98%).
- Amination: Ammonium hydroxide (28-30%
) or Ammonia gas (anhydrous).[1]
- Nucleophile: Hydrazine monohydrate (64-65%
  ; equivalent to 100% hydrate).
- Solvents: Diethyl ether (anhydrous), Ethanol (absolute), Methanol.[1]
- Acid: HCl (4M in Dioxane or concentrated aqueous).

Equipment

- Three-neck round-bottom flask (250 mL & 500 mL).
- Pressure-equalizing addition funnel.
- Reflux condenser.[2]
- Rotary evaporator with a base trap (to neutralize hydrazine vapors).
- Vacuum drying oven.

Experimental Protocol

Phase 1: Synthesis of 2-Chloroethanesulfonamide

Objective: Transform the sulfonyl chloride into a stable sulfonamide intermediate.

- Setup: Equip a 500 mL three-neck flask with a mechanical stirrer, thermometer, and addition funnel. Cool the flask to 0°C using an ice/salt bath.
- Charge: Add Ammonium Hydroxide (28%, 100 mL) to the flask.

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- Note: Alternatively, saturate 100 mL of diethyl ether with ammonia gas at 0°C for anhydrous conditions (preferred for higher yield).

- Addition: Dissolve 2-Chloroethanesulfonyl chloride (16.3 g, 100 mmol) in diethyl ether (50 mL). Add this solution dropwise to the ammonia source over 45 minutes.
  - Control: Maintain internal temperature
    . The reaction is exothermic.[2]
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2 hours.
- Workup:
  - If using aqueous ammonia: Extract with Ethyl Acetate (
    mL). Dry organics over
    .
  - If using ether/gas: Filter off the ammonium chloride precipitate.
- Isolation: Concentrate the organic layer in vacuo. Recrystallize the residue from Ethanol/Hexane.
  - Target Yield: 80-90%.
  - Appearance: White crystalline solid.
  - Validation: Melting point 166-168°C.

Phase 2: Hydrazinolysis (The Critical Step)

Objective: Nucleophilic substitution of the chloride with hydrazine.

- Stoichiometry: Use a 1:10 molar ratio of Substrate:Hydrazine.
  - Reasoning: High dilution in hydrazine prevents the primary product from reacting with another molecule of starting material (dimerization).

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- Setup: In a 250 mL round-bottom flask, charge 2-Chloroethanesulfonamide (14.3 g, 100 mmol) and Ethanol (100 mL).
- Addition: Add Hydrazine Hydrate (50 g, ~1.0 mol) in one portion.
- Reaction: Heat to Reflux (80°C) for 6–8 hours.
  - Monitoring: Monitor by TLC (Eluent: DCM/MeOH 9:1). Stain with Ninhydrin (Hydrazines turn distinctively purple/brown).
- Workup (Caution):
  - Cool to RT.
  - Concentrate on a rotary evaporator to remove ethanol and the bulk of excess hydrazine.
  - Safety: The distillate contains hydrazine.[3] Treat with bleach before disposal.
- Purification (Free Base to Salt):
  - The residue is a thick oil/gum (Free Base).
  - Dissolve the residue in minimal absolute Ethanol (30 mL).
  - Cool to 0°C. Dropwise add 4M HCl in Dioxane until pH ~2.
  - A white precipitate (the Hydrochloride salt) will form.
- Filtration: Filter the solid under argon (hydrazine salts are hygroscopic). Wash with cold diethyl ether.
- Drying: Dry in a vacuum oven at 40°C over

  .

Mechanistic Insight

The reaction proceeds via an Intermolecular Nucleophilic Substitution (

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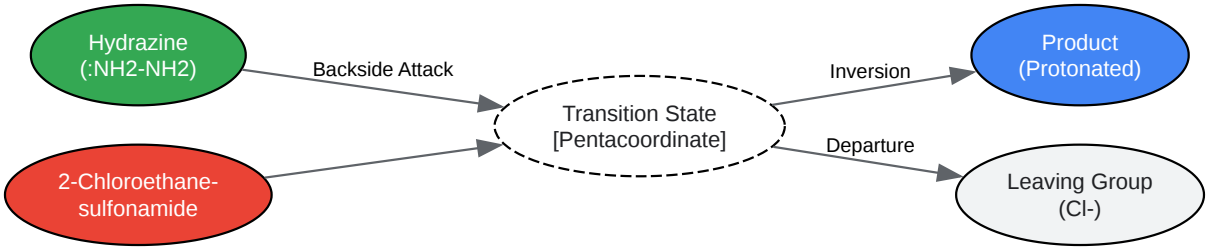

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Figure 2: SN2 Mechanism. The lone pair of the hydrazine nitrogen attacks the

-carbon carrying the chlorine, displacing the halide.

Why this fails sometimes: If the hydrazine concentration is too low, the newly formed 2-hydrazino product (which is still nucleophilic) will attack another molecule of 2-chloroethanesulfonamide, forming the symmetric dimer:

Solution: The 10-fold excess of hydrazine ensures the statistical probability favors the

attack.

Quality Control & Validation

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Test	Method	Acceptance Criteria
Identity	1H NMR ( )	3.4-3.6 (m, 4H,). Absence of starting material triplets.
Purity	HPLC-MS	>95% Area. Mass [M+H]+ = 140.0 (Free base).
Counter-ion	Silver Nitrate Test	Positive white precipitate (AgCl) confirms HCl salt formation.
Melting Point	Capillary	150–155°C (Decomposes). Note: Salts have broad ranges.

NMR Interpretation ( ):

- The sulfonamide protons ( ) and hydrazine protons ( ) exchange with and will not be visible.
- Look for two distinct triplets (or a multiplet) corresponding to the ethylene backbone.
- Shift: The attached to the hydrazine will shift upfield compared to the precursor.

Troubleshooting

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Issue	Probable Cause	Corrective Action
Low Yield	Polymerization of intermediate	Ensure temperature during Step 1 (sulfonylation) stays .
Product is Sticky/Oil	Incomplete salt formation	The free base is an oil. Triturate with anhydrous ether or increase HCl concentration to force precipitation.
Impurity: Dimer	Insufficient Hydrazine	Increase Hydrazine:Substrate ratio to 15:1 or 20:1.
Yellow Coloration	Oxidation of Hydrazine	Perform reaction under Nitrogen atmosphere. Use fresh Hydrazine Hydrate.

References

- Supuran, C. T., et al. "Carbonic anhydrase inhibitors: Synthesis and inhibition of cytosolic/tumor-associated carbonic anhydrase isozymes I, II, IX, and XII with sulfonamides incorporating thioureido-sulfanilyl scaffolds."[1] Bioorganic & Medicinal Chemistry, 2007. (Context: General synthesis of sulfonamide tails).
- Machetti, F., et al. "Synthesis of taurine analogues from alkenes: preparation of 2-aminocycloalkanesulfonic acids."[1][4] Advances in Experimental Medicine and Biology, 2000. (Context: Analogous taurine derivative synthesis).
- Organic Syntheses. "Preparation of Alkyl Hydrazines: (E)-(2-Chlorobenzylidene)hydrazine." Org.[5] Synth. 2016, 93, 215-227. (Context: General protocol for hydrazine substitution).
- PubChem. "Hydrazine Hydrate - Safety Data Sheet." (Context: Safety and Handling).
- Katritzky, A. R., et al. "Synthesis of Taurine Containing Peptides, Sulfonopeptides, and N-, O-Conjugates."[1][5] The Journal of Organic Chemistry, 2014. (Context: Reactivity of taurine sulfonamide derivatives).

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Sources

- 1. Synthesis of 2-Acyloxycyclohexylsulfonamides and Evaluation on Their Fungicidal Activity [mdpi.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis of taurine analogues from alkenes: preparation of 2-aminocycloalkanesulfonic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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